

JD123: A Technical Guide to its Kinase Selectivity Profile

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Compound of Interest

Compound Name: JD123

Cat. No.: B5876492

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Introduction

JD123 is a small molecule inhibitor belonging to the bi-thiazole-2,2'-diamine class of compounds. It has been identified as a potent, ATP-competitive inhibitor of specific members of the mitogen-activated protein kinase (MAPK) family. Understanding the selectivity profile of **JD123** is crucial for its development as a chemical probe or a therapeutic agent. This document provides a comprehensive overview of the kinase selectivity of **JD123**, detailed experimental protocols for its characterization, and a visualization of the relevant signaling pathways.

Data Presentation: Kinase Selectivity Profile of JD123

The following table summarizes the known quantitative data on the inhibitory activity of **JD123** against a panel of protein kinases. The data is compiled from in vitro kinase assays.

Target Kinase	IC50 (nM)	Assay Type	Notes
Primary Targets			
JNK1	Data not publicly available	Radiometric Filter Binding	Potent inhibitor
p38-γ (MAPK12)	Data not publicly available	Radiometric Filter Binding	Potent inhibitor
Not Significantly Inhibited			
ERK1	>10,000	Radiometric Filter Binding	No significant inhibition observed at 10 μM
ERK2	>10,000	Radiometric Filter Binding	No significant inhibition observed at 10 μM
p38-α (MAPK14)	>10,000	Radiometric Filter Binding	No significant inhibition observed at 10 μM
p38-β (MAPK11)	>10,000	Radiometric Filter Binding	No significant inhibition observed at 10 μM
p38-δ (MAPK13)	>10,000	Radiometric Filter Binding	No significant inhibition observed at 10 μM
Off-Target Kinases (at 10 μM)			
PKBβ/Akt2	Data not publicly available	Radiometric Filter Binding	Inhibition observed at 10 μM

Note: While the primary publication identifies potent inhibition of JNK1 and p38-γ, specific IC50 values are not provided in the publicly available abstract. The information that **JD123** does not affect ERK1, ERK2, or p38-α, p38-β, or p38-δ is based on screening at a concentration of 10

μM [1]. Further screening of a broad kinase panel at $10\mu\text{M}$ also revealed inhibitory activity against PKB β /Akt β [1].

Experimental Protocols

The following are detailed methodologies for key experiments typically used to determine the kinase selectivity profile of a compound like **JD123**. These protocols are based on standard biochemical kinase assays.

In Vitro Kinase Inhibition Assay (Radiometric Filter Binding)

This assay quantifies the ability of a test compound to inhibit the phosphorylation of a substrate by a specific kinase.

Materials:

- Purified recombinant kinase (e.g., JNK1, p38- γ)
- Kinase-specific substrate (e.g., GST-c-Jun for JNK1)
- [γ - ^{32}P]ATP
- Assay buffer (e.g., 25 mM MOPS, pH 7.2, 12.5 mM β -glycerol-phosphate, 25 mM MgCl_2 , 5 mM EGTA, 2 mM EDTA, 0.25 mM DTT)
- **JD123** stock solution (in DMSO)
- 96-well filter plates (e.g., Millipore MAPH)
- Phosphoric acid (1%)
- Scintillation counter and scintillant

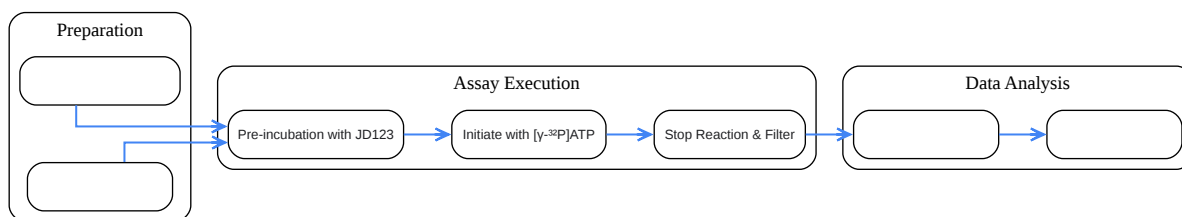
Procedure:

- Compound Preparation: Prepare serial dilutions of **JD123** in DMSO. Further dilute in assay buffer to the desired final concentrations.

- **Reaction Mixture Preparation:** In each well of a 96-well plate, prepare a reaction mixture containing the purified kinase and its specific substrate in the assay buffer.
- **Inhibitor Addition:** Add the diluted **JD123** or DMSO (vehicle control) to the reaction mixture and incubate for a short period (e.g., 10 minutes) at room temperature to allow for inhibitor binding.
- **Reaction Initiation:** Initiate the kinase reaction by adding $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ to each well.
- **Incubation:** Incubate the plate at 30°C for a predetermined time (e.g., 20-30 minutes), ensuring the reaction remains in the linear range.
- **Reaction Termination and Substrate Capture:** Terminate the reaction by adding phosphoric acid. Transfer the reaction mixture to a filter plate to capture the phosphorylated substrate.
- **Washing:** Wash the filter plate multiple times with 1% phosphoric acid to remove unincorporated $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.
- **Quantification:** Add scintillant to each well and measure the amount of incorporated ^{32}P using a scintillation counter.
- **Data Analysis:** Calculate the percentage of kinase activity for each **JD123** concentration relative to the vehicle control. Determine the IC50 value by fitting the data to a dose-response curve.

Mandatory Visualization

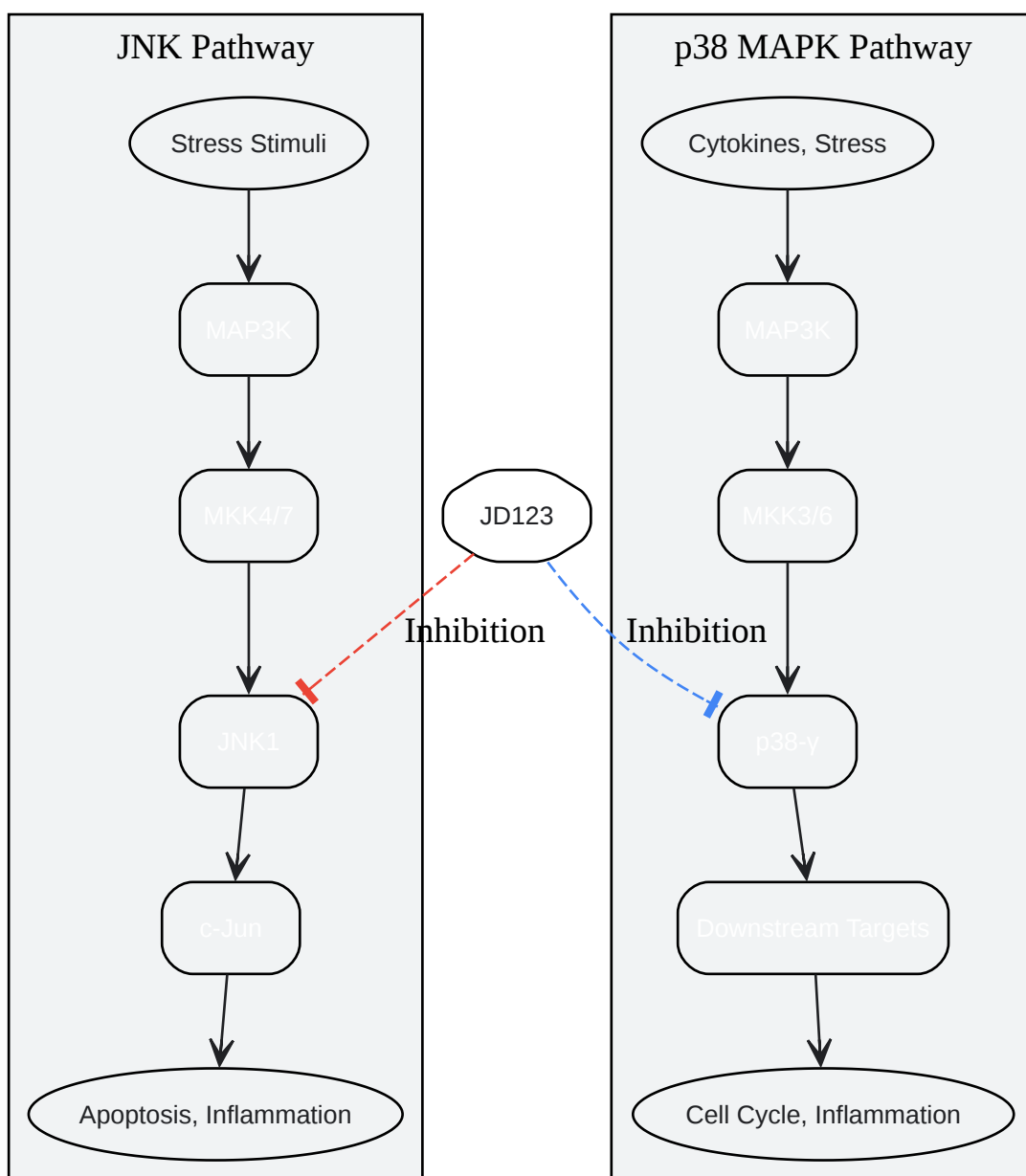
Experimental Workflow



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Caption: Workflow for in vitro kinase selectivity profiling.

Signaling Pathways



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Caption: Inhibition of JNK and p38 MAPK pathways by **JD123**.

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References

- [1. researchgate.net \[researchgate.net\]](#)
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